

2-Ethenylfuran safety and toxicity profile

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Compound Focus: 2-Ethenylfuran

CAS No.: 1487-18-9

Cat. No.: S578876

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Chemical Identity and Hazards

The table below summarizes the basic identification and GHS hazard information for **2-Ethenylfuran** [1].

Property	Value / Description
CAS Number	1487-18-9 [1]
Molecular Formula	C ₆ H ₆ O [1]
Molar Mass	94.11 g/mol [1]
Boiling Point	99.55 °C [1]
Density	0.9445 [1]

| **GHS Hazard Statements** | H225: Highly Flammable liquid and vapour. H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled. [1] |

Precautionary and Handling Measures

The corresponding precautionary measures, as derived from the GHS hazard statements, are listed below [1].

Precautionary Domain	Recommended Measures
General Handling	Keep away from heat/sparks/open flames. Use explosion-proof equipment and non-sparking tools. Avoid breathing vapor and use only in well-ventilated areas. [1]
Personal Protection	Wear protective gloves, protective clothing, and eye/face protection. Wash skin thoroughly after handling. [1]
Storage	Keep container tightly closed and store in a well-ventilated, cool place. [1]

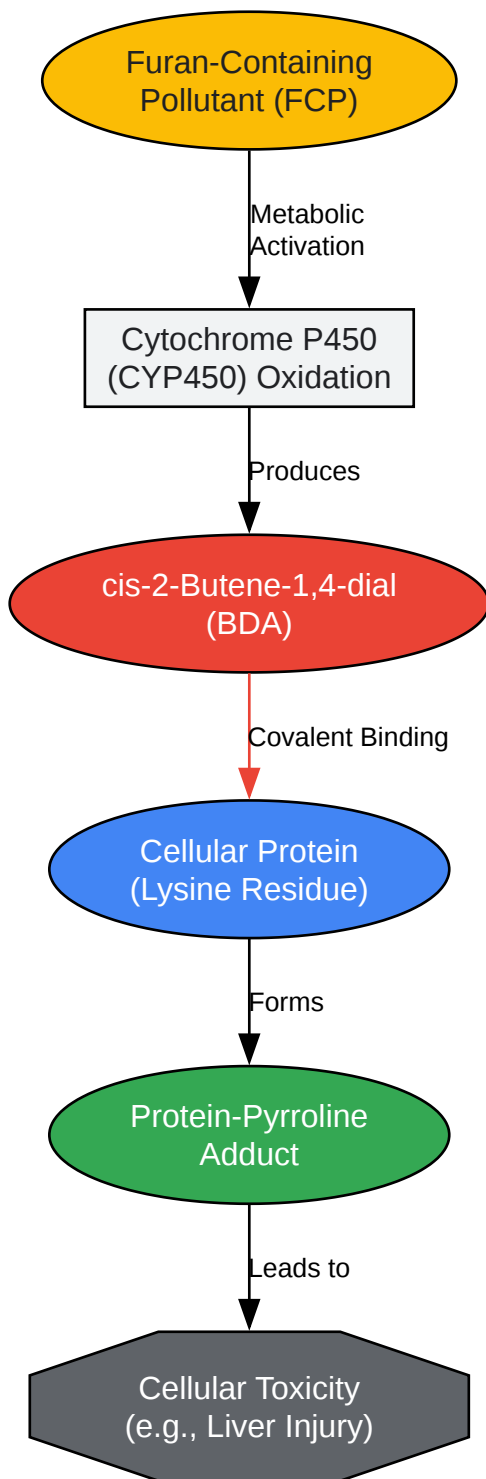
| **Emergency Response** | **In case of fire:** Use appropriate media for extinction. **If swallowed:** Call a poison center or doctor if you feel unwell. **If on skin:** Wash with plenty of soap and water. **If inhaled:** Remove victim to fresh air. [1] |

Proposed Toxicity Mechanism and Research Context

While specific toxicological data for **2-Ethenylfuran** is lacking in the search results, one study provides a relevant mechanism for furan-containing pollutants (FCPs) in general. It's important to consider that the toxicity of a specific FCP like **2-Ethenylfuran** can be influenced by its substituents [2].

The research indicates that FCPs themselves are often low-toxicity, but their **cytochrome P450 (P450)-catalyzed oxidation** in the body converts them into highly reactive, electrophilic metabolites known as *cis-2-butene-1,4-dials (BDAs)*. These BDAs can form covalent bonds with nucleophilic sites on proteins (particularly lysine residues), leading to protein adduction. This process is considered a key biochemical mechanism for the cellular toxicity of FCPs, potentially leading to organ damage, including liver injury [2].

The following diagram illustrates this proposed mechanism for furan-containing compounds.



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Proposed metabolic activation pathway of furan-containing pollutants leading to potential toxicity.

Research Implications and Data Gap

The available information highlights a significant data gap. Here's what this means for your research:

- **Mechanism as a Guide:** The general mechanism for FCPs suggests that **2-Ethenylfuran**'s toxicity is likely linked to its metabolic activation. The specific structure, particularly the ethenyl substituent, could significantly influence the rate of this activation and the reactivity of the resulting BDA metabolite [2].
- **Focus for Novel Research:** The lack of specific data means that experimental work on **2-Ethenylfuran** should be considered novel. Research could focus on confirming the formation of reactive BDAs and protein adducts specific to this compound.
- **Analytical Methodology:** One study details a sophisticated method for absolutely quantifying FCP-derived protein adduction using a bromine-labeling probe and LC-ICP-MS, without needing synthetic standards [2]. This protocol could be directly applicable for designing experiments to study **2-Ethenylfuran**'s bioactivation.

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References

1. 2-ethenylfuran | 1487-18-9 [amp.chemicalbook.com]
2. Mechanism-based cytotoxicity trend prediction of furan ... [sciencedirect.com]

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